

"application of 8-Chloroquinolin-3-amine in medicinal chemistry"

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Compound of Interest

Compound Name: 8-Chloroquinolin-3-amine

CAS No.: 347146-21-8

Cat. No.: B3024616

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Application of 8-Chloroquinolin-3-amine in Medicinal Chemistry

Executive Summary

8-Chloroquinolin-3-amine (CAS: 347146-21-8) is a specialized heterocyclic building block used in the design of small-molecule therapeutics. Unlike the more common 4-aminoquinoline (antimalarial core) or 8-aminoquinoline scaffolds, the 3-aminoquinoline motif positions the exocyclic nitrogen vector to explore distinct regions of biological binding pockets, particularly in kinase inhibitors, integrin modulators, and aldehyde-trapping agents.

The incorporation of the chlorine atom at the C8 position is a strategic medicinal chemistry tactic. It serves two primary functions:

- **Metabolic Blocking:** It obstructs the C8 position, a common site for oxidative metabolism (hydroxylation) by Cytochrome P450 enzymes.

- **Electronic Modulation:** The electron-withdrawing nature of the halogen reduces the basicity of the quinoline nitrogen (N1), altering the compound's pKa, solubility, and hydrogen-bond accepting capability in the hinge region of kinase targets.

Chemical Profile & Structural Logic

Physicochemical Properties

- **Molecular Formula:** C

H

ClN

- **Molecular Weight:** 178.62 g/mol
- **LogP (Predicted):** ~2.3 (Moderate lipophilicity, favorable for membrane permeability).
- **pKa (Quinoline N):** Reduced relative to unsubstituted quinoline (pKa ~4.9) due to the inductive effect of the 8-Cl group.

The "Privileged" Scaffold Argument

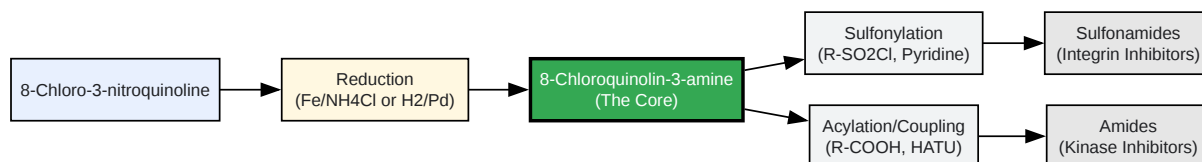
In drug discovery, the **8-chloroquinolin-3-amine** core acts as a template for Fragment-Based Drug Design (FBDD).

- **Vector Analysis:** The 3-amino group allows for the attachment of "tail" moieties (amides, ureas, sulfonamides) that can reach into the "back pocket" of enzymes or solvent-exposed regions.
- **Hinge Binding:** The Quinoline N1 and the 3-NH (after derivatization) often form a donor-acceptor motif crucial for binding to the ATP-binding hinge region of protein kinases.

Synthetic Protocols

The following protocols describe the preparation of the core and its downstream functionalization.

Workflow Visualization



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Figure 1: Synthetic workflow from precursor to bioactive derivatives.

Protocol A: Synthesis of 8-Chloroquinolin-3-amine

Context: If the amine is not purchased, it is synthesized via reduction of the nitro-precursor.

Materials:

- 8-Chloro-3-nitroquinoline (1.0 equiv)
- Iron powder (Fe) (5.0 equiv)
- Ammonium Chloride (NH
Cl) (5.0 equiv)
- Solvent: Ethanol/Water (4:1 v/v)

Procedure:

- Setup: Dissolve 8-chloro-3-nitroquinoline in Ethanol/Water in a round-bottom flask.
- Activation: Add NH
Cl and Iron powder.
- Reflux: Heat the mixture to reflux (approx. 80°C) with vigorous stirring for 2–4 hours. Monitor via TLC (Mobile phase: 50% EtOAc/Hexanes) for the disappearance of the nitro spot.
- Workup: Filter the hot mixture through a Celite pad to remove iron residues. Wash the pad with hot ethanol.

- Isolation: Concentrate the filtrate under reduced pressure. Resuspend the residue in Ethyl Acetate and wash with water and brine. Dry over Na

SO

, filter, and concentrate.

- Purification: Recrystallize from Ethanol or purify via flash column chromatography (Gradient: 0-50% EtOAc in Hexanes).

Protocol B: Derivatization to Sulfonamides (Integrin Inhibition)

Context: Sulfonamide derivatives of this core are cited in patents for treating ocular diseases and fibrosis.

Materials:

- **8-Chloroquinolin-3-amine** (1.0 equiv)[\[1\]](#)[\[2\]](#)
- Aryl Sulfonyl Chloride (e.g., 4-cyanobenzenesulfonyl chloride) (1.1 equiv)
- Pyridine (solvent/base) or DCM/TEA
- Catalyst: DMAP (0.1 equiv)

Procedure:

- Dissolution: Dissolve **8-chloroquinolin-3-amine** (e.g., 100 mg) in anhydrous Pyridine (2 mL) or DCM (5 mL) with Triethylamine (3 equiv).
- Addition: Cool to 0°C. Add the sulfonyl chloride slowly to control the exotherm.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4–12 hours.
- Quench: Add water (5 mL) to quench the reaction.
- Extraction: Extract with DCM (3 x 10 mL). Wash combined organics with 1M HCl (to remove pyridine), then saturated NaHCO₃

- Yield: Dry and concentrate. The resulting sulfonamide is often a solid that can be recrystallized from MeOH/DCM.

Medicinal Chemistry Applications

Structural-Activity Relationship (SAR) Logic

The **8-chloroquinolin-3-amine** scaffold is not a "magic bullet" on its own but a pharmacophore enabler.

Feature	Function in Drug Design
Quinoline N1	H-bond acceptor. Critical for binding to the "hinge" region of kinases (e.g., mimicking Adenine of ATP).
3-Amino Group	H-bond donor. Acts as a linker. When acylated, the carbonyl oxygen adds an acceptor, creating a Donor-Acceptor motif.
8-Chloro	Steric/Electronic: Reduces N1 basicity, preventing protonation at physiological pH (which could hinder membrane crossing). Metabolic: Blocks C8 oxidation.
C4-H Position	Often left open to avoid steric clash with the "gatekeeper" residue in kinases.

Biological Targets

A. Kinase Inhibition (Oncology)

Derivatives of 3-aminoquinoline are explored as Type I and Type II inhibitors.

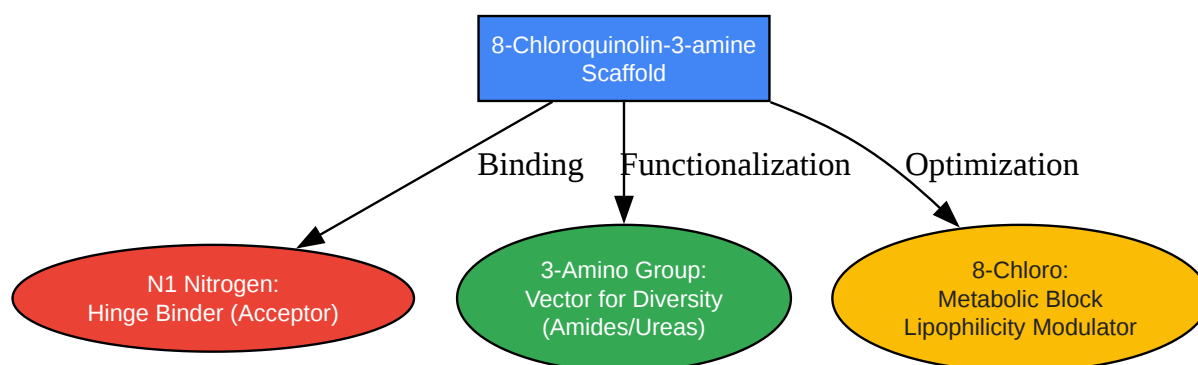
- Mechanism: The quinoline core mimics the purine ring of ATP. The 3-substituent extends into the solvent front or the back pocket.

- Relevance: Similar to Bosutinib (a 3-cyanoquinoline), the 3-amino variants offer a handle for more complex solubilizing groups via amide linkages.

B. Aldehyde Trapping (Ophthalmology/Dermatology)

- Mechanism: Primary aromatic amines can react with toxic aldehydes (e.g., 4-HNE, MDA) generated during oxidative stress.
- Application: Patents (e.g., by Acure Pharma) suggest using 3-aminoquinolines to "trap" these aldehydes, preventing protein cross-linking associated with cataracts and skin aging. The 8-chloro group modulates the nucleophilicity of the amine, tuning its reactivity to be specific for aldehydes without reacting promiscuously with cellular components.

SAR Visualization



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Figure 2: Pharmacophore map highlighting the strategic roles of the scaffold's substituents.

Experimental Validation (Assay Protocols)

In Vitro Aldehyde Trapping Assay

To verify the activity of the free amine or prodrugs.

- Reagents: MDA (Malondialdehyde) standard solution, Phosphate Buffer (PBS, pH 7.4), HPLC grade Acetonitrile.
- Incubation: Mix **8-Chloroquinolin-3-amine** (100 μ M) with MDA (100 μ M) in PBS at 37°C.

- Time-points: Aliquot samples at 0, 1, 4, and 24 hours.
- Analysis: Analyze via HPLC-UV (254 nm) or LC-MS.
- Readout: Measure the disappearance of the parent amine peak and the appearance of the Schiff-base adduct peak. A reduction in free MDA confirms "trapping" efficiency.

Cell Viability Assay (General Toxicity)

Before advancing to efficacy, ensure the 8-Cl group does not induce cytotoxicity.

- Cells: HUVEC or HEK293 cells.
- Dosing: Treat cells with serial dilutions (0.1 μ M – 100 μ M) of the compound for 48 hours.
- Readout: MTT or CellTiter-Glo assay.
- Success Criteria: IC₅₀ > 50 μ M suggests the scaffold is non-toxic and suitable as a trap or inhibitor core.

References

- PubChem Compound Summary. "**8-Chloroquinolin-3-amine**." [2] National Center for Biotechnology Information. [Link](#)
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